

Personal protective equipment for handling Vps34-IN-4

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Compound of Interest

Compound Name: Vps34-IN-4

Cat. No.: B560415

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Essential Safety and Handling Guide for Vps34-IN-4

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Vps34-IN-4**. Adherence to these procedures is essential to ensure personal safety and maintain the integrity of your experiments.

Personal Protective Equipment (PPE)

When handling **Vps34-IN-4**, a comprehensive suite of personal protective equipment is mandatory to minimize exposure and ensure safety.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields	Must be worn at all times in the laboratory.
Goggles	Recommended when there is a risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are suitable. Inspect for tears or holes before use.
Body Protection	Laboratory Coat	A full-length lab coat should be worn and kept fastened.
Respiratory Protection	Not generally required for small quantities.	Use a NIOSH-approved respirator if handling large quantities or if there is a risk of aerosolization. Work in a well-ventilated area or under a chemical fume hood.

Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to maintain the stability of **Vps34-IN-4** and to prevent accidental exposure.

Handling Procedures:

- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid Inhalation: Do not breathe dust or aerosols.[\[1\]](#)
- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[\[1\]](#)

Storage Conditions:

- Powder: Store at -20°C for long-term storage.[1]
- In Solvent: Store at -80°C.[1]
- Container: Keep the container tightly sealed in a cool, well-ventilated area.[1]
- Light: Protect from direct sunlight.[1]

Stock Solution Storage:

- A stock solution stored at -80°C is stable for up to 6 months.[2]
- When stored at -20°C, the solution should be used within 1 month.[2]
- To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution.[2]

Disposal Plan

Dispose of **Vps34-IN-4** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

Disposal Guidelines:

- Waste Container: Dispose of contents and container to an approved waste disposal plant.[1]
- Contaminated Materials: Treat all labware and materials that have come into contact with **Vps34-IN-4** as chemical waste.
- Local Regulations: Always consult your institution's environmental health and safety (EHS) office for specific disposal protocols.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First Aid Measures:

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[1]

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek medical attention.[3]
- **Skin Contact:** Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[3]
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[3]

Spill Response:

- **Containment:** Absorb spills with an inert material (e.g., vermiculite, sand, or earth).
- **Cleaning:** Decontaminate the area with a suitable cleaning agent.
- **Disposal:** Collect all spill materials in a sealed container for proper disposal.

Quantitative Data Summary

The following table summarizes key quantitative information for **Vps34-IN-4** and a related inhibitor, Vps34-IN-1.

Parameter	Vps34-IN-4	Vps34-IN-1
Purity	99.19%[2]	99.79%[4]
CAS Number	1383716-46-8[2]	1383716-33-3[4]
IC ₅₀	Not explicitly stated for Vps34-IN-4	~25 nM for Vps34-Vps15 complex[4]
Storage (Powder)	-20°C[5]	-20°C (3 years)[6]
Storage (in DMSO)	-80°C (6 months), -20°C (1 month)[2]	-80°C (1 year), -20°C (1 month)[4]
Solubility (DMSO)	≥ 39.15 mg/mL	85 mg/mL[6]

Experimental Protocols and Signaling Pathway

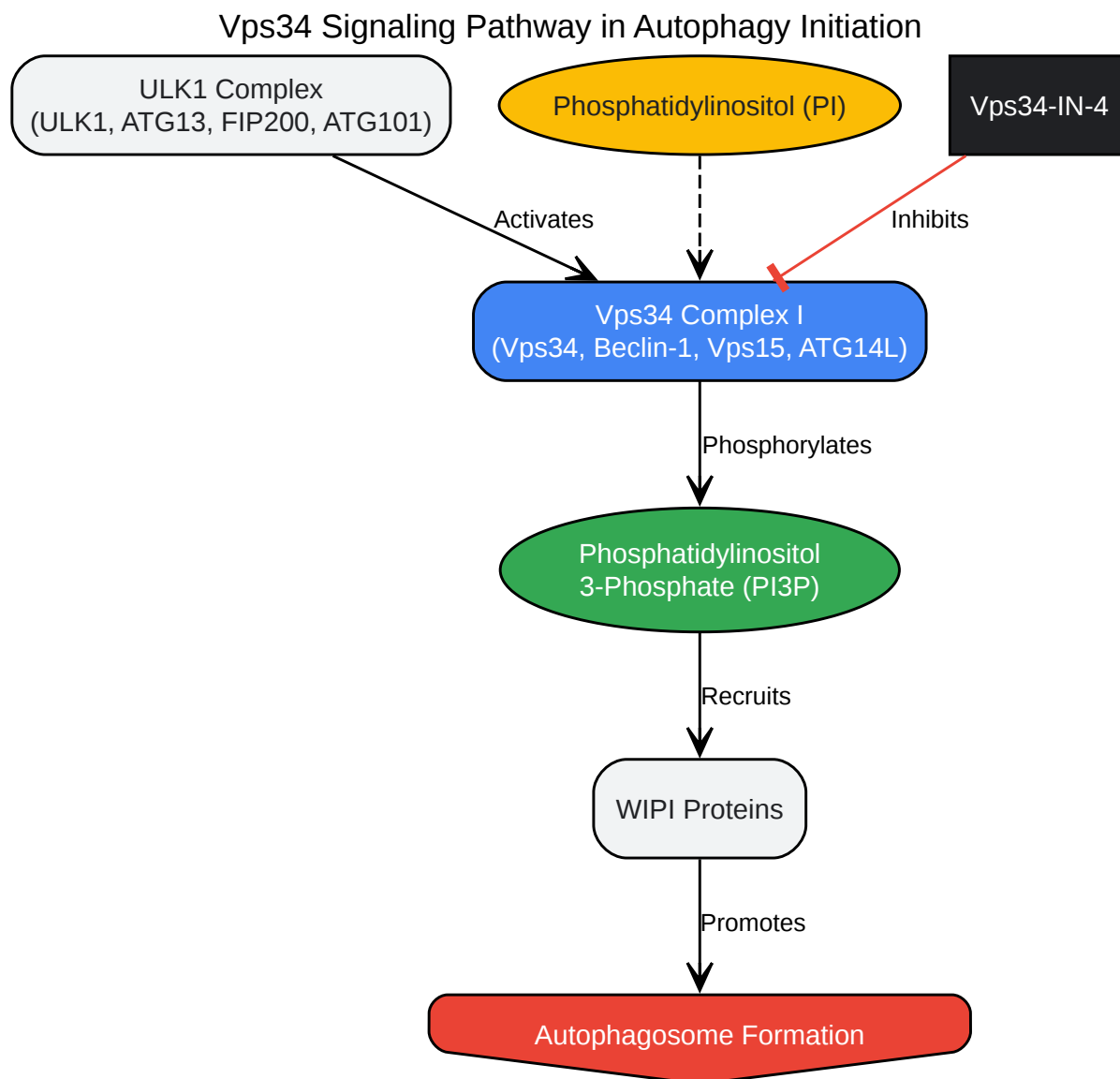
Vps34 is a class III phosphoinositide 3-kinase (PI3K) that plays a critical role in the initiation of autophagy, a cellular process for degrading and recycling cellular components.[2] Vps34 forms a complex with Beclin-1, Vps15, and ATG14L to phosphorylate phosphatidylinositol (PI) to generate phosphatidylinositol 3-phosphate (PI3P). PI3P then serves as a docking site for effector proteins that are essential for the formation of the autophagosome.

Experimental Workflow: Inhibition of Autophagy

A typical experiment to investigate the effect of **Vps34-IN-4** on autophagy would involve treating cells with the inhibitor and then monitoring the levels of autophagy markers, such as LC3-II and p62/SQSTM1, by western blotting or immunofluorescence. A decrease in the LC3-II/LC3-I ratio and an accumulation of p62 would indicate an inhibition of autophagy.

Vps34 Signaling Pathway in Autophagy

The following diagram illustrates the central role of the Vps34 complex in the autophagy signaling pathway.



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Caption: Vps34 Complex I in Autophagy Initiation.

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